

5-Octyl D-Glutamate chemical structure and properties

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Compound of Interest

Compound Name: 5-Octyl D-Glutamate

Cat. No.: B10765292

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An In-depth Technical Guide to 5-Octyl D-Glutamate

This guide provides a comprehensive overview of the chemical structure, properties, and biological significance of **5-Octyl D-Glutamate**, tailored for researchers, scientists, and drug development professionals. The information is compiled from chemical supplier data, foundational literature on glutamate signaling, and established chemical synthesis methodologies.

Chemical Structure and Properties

5-Octyl D-Glutamate is the D-enantiomer of glutamic acid esterified at the C5 (gamma) carboxyl group with an octyl chain. This modification increases the molecule's lipophilicity, rendering it cell-permeable.

Chemical Identifiers

- IUPAC Name: (2R)-2-amino-5-octoxy-5-oxopentanoic acid
- Synonyms: D-glutamic acid 5-octyl ester, 5-Octyl ester D-glutamic acid[1]
- CAS Number: 149332-65-0[1]
- SMILES: CCCCCCCCOC(=O)CC[C@H](N)C(=O)O[1]
- InChI Key: UCDDOKSXLQWTOD-UHFFFAOYSA-N[1]

Physicochemical Data

Quantitative data for **5-Octyl D-Glutamate** is limited in published literature. The following table summarizes available data for the compound and its shorter-chain analogs for comparison.

Property	5-Octyl D-Glutamate	γ -Ethyl L-Glutamate[2]	γ -n-Butyl L-Glutamate
Molecular Formula	C ₁₃ H ₂₅ NO ₄	C ₇ H ₁₃ NO ₄	C ₉ H ₁₇ NO ₄
Molecular Weight	259.34 g/mol	175.18 g/mol	203.24 g/mol
Physical Form	Crystalline Solid	Crystalline Solid	Crystalline Solid
Melting Point (°C)	Data not available	179.9 - 180.3	176.8 - 177.3
Solubility	Soluble in heated methanol (~1 mg/mL)	Data not available	Data not available
Storage Temperature	-20°C	Ambient	Ambient
Purity (Typical)	≥98%	N/A	N/A

Synthesis and Formulation

A detailed experimental protocol for the synthesis of **5-Octyl D-Glutamate** is not readily available in peer-reviewed literature. However, based on established methods for the preparation of other γ -alkyl glutamates, a viable synthesis route is the direct acid-catalyzed esterification of D-glutamic acid.

Experimental Protocol: Synthesis

This protocol is adapted from the methodology described for lower alkyl esters of glutamic acid.

Materials:

- D-Glutamic Acid
- 1-Octanol (Anhydrous)
- Sulfuric Acid (H₂SO₄), ~100%

- Diethylamine
- Ethanol (Anhydrous) for washing
- Reaction vessel with stirring and temperature control

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, prepare a solution of 100% sulfuric acid in anhydrous 1-octanol.
- **Esterification:** Add D-glutamic acid to the acidic alcohol solution. The typical molar ratio would be approximately 1 mole of glutamic acid to 0.8 moles of sulfuric acid in a sufficient volume of 1-octanol.
- **Reaction Conditions:** Stir the mixture at a controlled temperature, for example, 45°C, for approximately 4 to 6 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Precipitation:** Upon completion, prepare a solution of diethylamine in anhydrous ethanol. Add this basic solution to the reaction mixture until it tests faintly alkaline. This neutralizes the acid catalyst and causes the product to precipitate.
- **Isolation and Purification:** Cool the mixture to approximately 20-30°C and filter the precipitate. Wash the collected solid with hot ethanol to remove any unreacted starting materials and salts.
- **Drying:** Dry the final product, **5-Octyl D-Glutamate**, under vacuum.

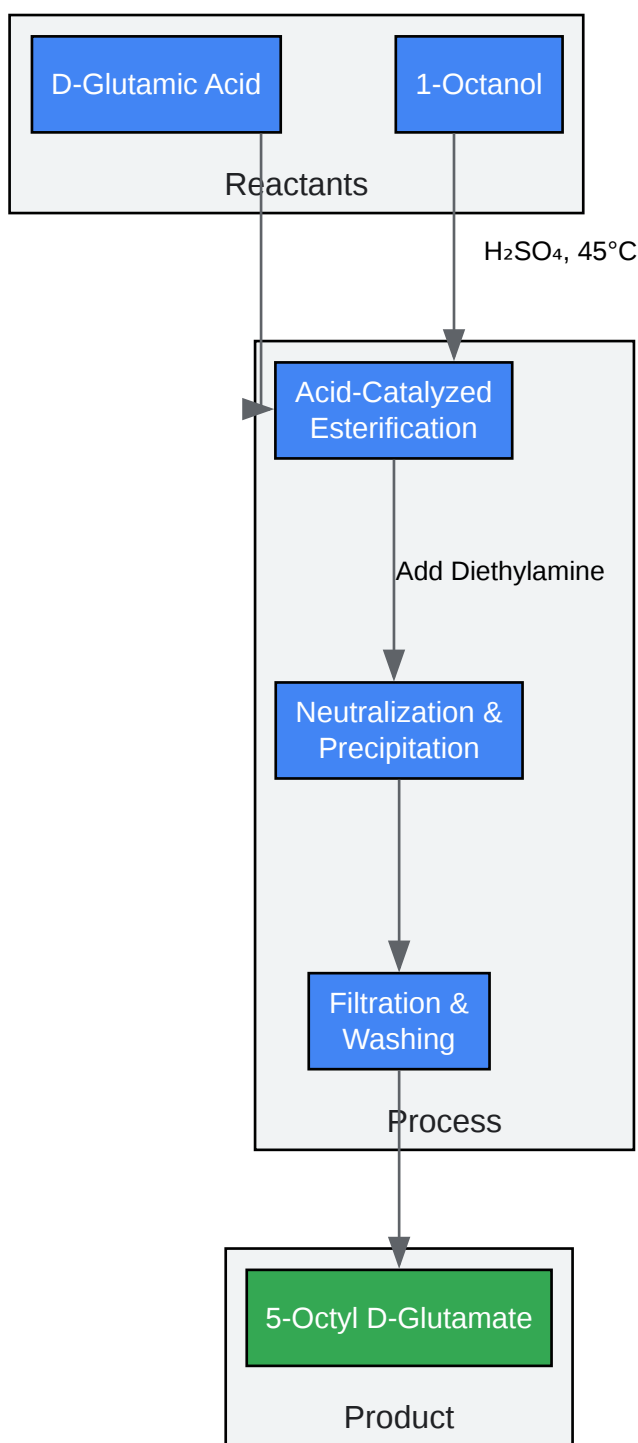


Diagram 1: Synthesis Workflow for 5-Octyl D-Glutamate

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Diagram 1: Synthesis Workflow for **5-Octyl D-Glutamate**

Protocol: Preparation of Stock Solutions

For biological experiments, proper preparation of stock solutions is critical.

- Solvent Selection: As per supplier data, **5-Octyl D-Glutamate** is soluble in heated methanol at approximately 1 mg/mL. For cell culture applications, DMSO is also a common solvent for lipophilic compounds, though its suitability should be empirically determined.
- Preparation:
 - Weigh the desired amount of **5-Octyl D-Glutamate** in a sterile container.
 - Add the appropriate volume of solvent (e.g., methanol). Gently warm the solution if necessary to fully dissolve the compound.
 - Purge the solution with an inert gas like nitrogen or argon to prevent oxidation, especially for long-term storage.
 - Filter-sterilize the stock solution through a 0.22 µm syringe filter into a sterile, light-protected container.
- Storage: Store the stock solution at -20°C. Supplier data suggests stability for at least 4 years under these conditions.

Biological Activity and Mechanism of Action

The primary biological function of **5-Octyl D-Glutamate** is to serve as a pro-drug, delivering D-glutamate across the cell membrane. The octyl ester group enhances lipid solubility, facilitating passive diffusion into the cytoplasm.

Intracellular Hydrolysis and D-Glutamate Release

Once inside the cell, ubiquitous intracellular esterase enzymes cleave the ester bond, releasing free D-glutamate and 1-octanol. This mechanism effectively bypasses the cell membrane's general impermeability to charged amino acids, allowing for a targeted increase in the intracellular concentration of D-glutamate.

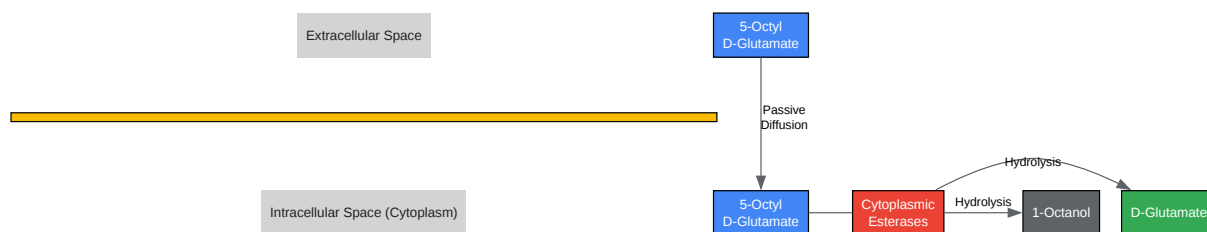


Diagram 2: Mechanism of Intracellular D-Glutamate Delivery

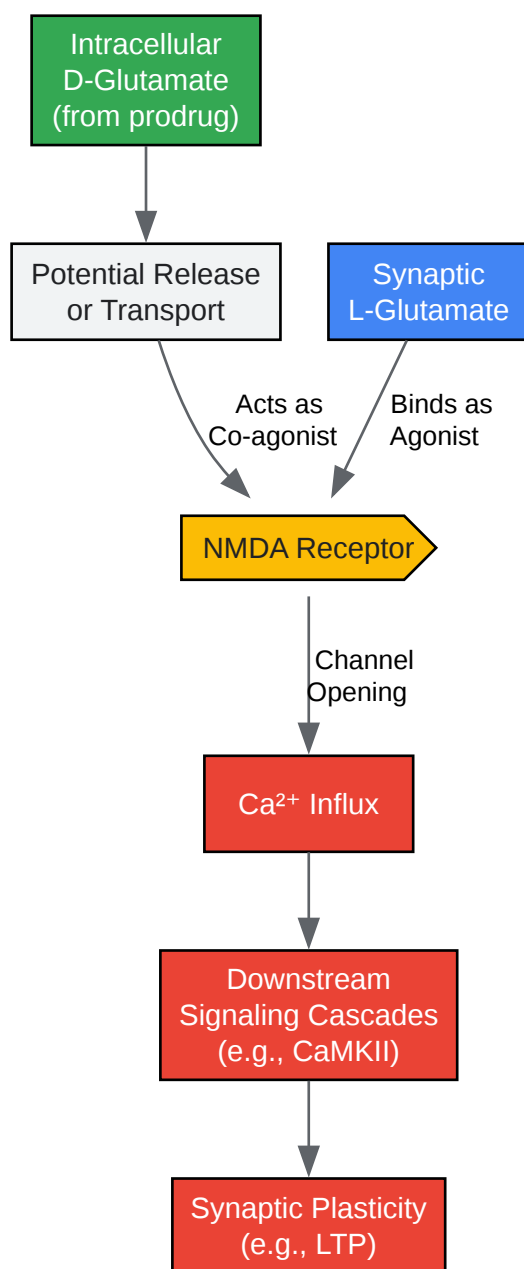


Diagram 3: D-Glutamate's Role in NMDA Receptor Signaling

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